

Application Notes and Protocols for Ruthenium Complexes in Organic Synthesis Catalysis

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Compound of Interest

Compound Name: *Ruthenium sulfide*

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Ruthenium complexes have emerged as indispensable tools in modern organic synthesis, enabling a wide array of transformations with high efficiency and selectivity. Their remarkable catalytic activity, functional group tolerance, and tunable steric and electronic properties have made them central to the construction of complex molecules in academic and industrial research, particularly in drug development. This document provides detailed application notes and protocols for key organic transformations catalyzed by ruthenium complexes, including olefin metathesis, asymmetric hydrogenation, transfer hydrogenation, and C-H bond activation.

Olefin Metathesis: Catalysis by Grubbs' Catalysts

Olefin metathesis is a powerful carbon-carbon double bond forming reaction, and ruthenium-based catalysts, particularly those developed by Robert H. Grubbs, are the catalysts of choice for this transformation due to their stability and broad functional group tolerance.^{[1][2]} Ring-closing metathesis (RCM) is a widely used variant for the synthesis of cyclic compounds.^[2]

Application Note:

Grubbs' first-generation, second-generation, and Hoveyda-Grubbs second-generation catalysts are commercially available and exhibit distinct reactivity profiles. The choice of catalyst depends on the specific substrate and desired reaction rate. Second-generation catalysts are generally more active and are preferred for more challenging substrates.[3] The reaction is typically driven to completion by the removal of the volatile ethylene byproduct.[4]

Quantitative Data for Ring-Closing Metathesis of 1,6-Octadiene:

Catalyst	Catalyst Loading (mol%)	Solvent	Concentration (M)	Temperature (°C)	Time (h)	Yield (%)	Reference
Grubbs 1st Gen	5	Dichloromethane	0.1	25	2	>95	[3]
Grubbs 1st Gen	1	Dichloromethane	0.2	40	1.5	82	[3]
Grubbs 2nd Gen	0.5	Dichloromethane	0.1	25	1	>98	[3]
Grubbs 2nd Gen	0.1	Toluene	0.5	80	0.5	95	[3]
Hoveyda-Grubbs 2nd Gen	0.5	Dichloromethane	0.1	25	0.5	>98	[3]
Hoveyda-Grubbs 2nd Gen	0.1	Toluene	0.5	60	1	97	[3]

Experimental Protocol: Ring-Closing Metathesis of 1,6-Octadiene using Grubbs' Second Generation Catalyst

Materials:

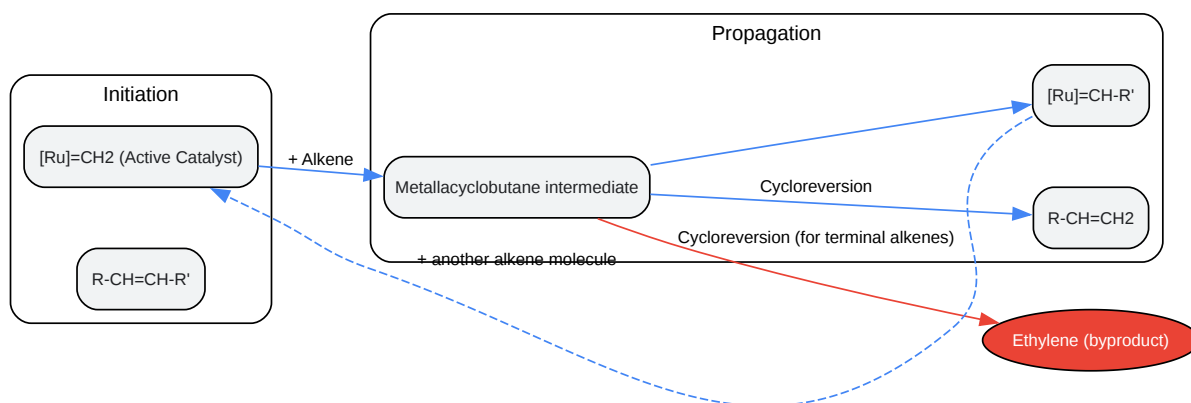
- Grubbs' Second Generation Catalyst

- 1,6-octadiene
- Anhydrous dichloromethane (DCM)
- Inert gas (Argon or Nitrogen)
- Schlenk flask and standard laboratory glassware

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add Grubbs' Second Generation Catalyst (0.010 mmol).
- Add 6 mL of anhydrous dichloromethane to the flask.
- Add 1,6-octadiene (0.44 mmol) to the flask and stir the reaction mixture at room temperature for 1 hour.^[5]
- After stirring, the solvent is removed by rotary evaporation.
- The conversion to the ring-closed product, cyclohexene, can be determined by ¹H NMR spectroscopy.^[5]

Catalytic Cycle of Olefin Metathesis (Chauvin Mechanism)



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Catalytic cycle for olefin metathesis.

Asymmetric Hydrogenation: Noyori's Catalysts

The asymmetric hydrogenation of ketones and olefins, pioneered by Ryoji Noyori, provides a highly efficient route to enantiomerically enriched alcohols and other chiral molecules.[6][7]

Ruthenium complexes containing the BINAP ligand are central to this methodology.[8][9]

Application Note:

Noyori's ruthenium-BINAP catalysts are highly effective for the asymmetric hydrogenation of a wide range of functionalized ketones and olefins.[6] The reaction is typically carried out under hydrogen pressure and is known for its high enantioselectivity and turnover numbers.[6] The choice of the (R)- or (S)-BINAP ligand determines the chirality of the product.[8]

Quantitative Data for Asymmetric Hydrogenation of Ketones:

Substrate	Catalyst	Catalyst Loading (mol %)	Solvent	H2 Pressure (psi)	Temperature (°C)	Time (h)	Yield (%)	ee (%)	Reference
Acetylacetone	RuCl ₂ [(R)-BINAP]	0.1	Ethanol	1100	30	144	-	-	[8]
Methyl 3-oxobutanoate	RuBr ₂ [(R)-BINAP]	0.05	Methanol	1470	25	12	100	99 (R)	[9]
1-Phenyl-1,2-propanedione	RuCl ₂ [(S)-BINAP]	0.1	Methanol	1470	30	48	95	96 (S)	[9]
2,4,4-Trimethyl-2-cyclohexenone	Ru(OAc) ₂ [(S)-BINAP]	0.02	Ethanol/Water	588	25	72	92	95 (S)	[9]

Experimental Protocol: Noyori Asymmetric Hydrogenation of Acetylacetone

Materials:

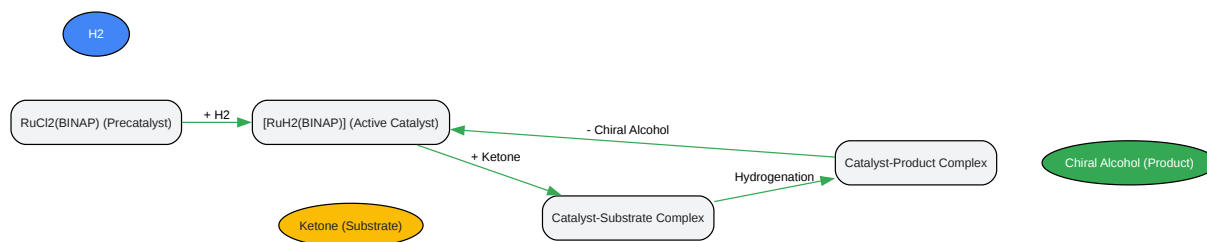
- RuCl₂[(R)-BINAP]
- Acetylacetone

- Ethanol (EtOH)
- Nitrogen (N₂) and Hydrogen (H₂) gas
- Schlenk flask, Parr bomb, and standard laboratory glassware

Procedure:

- A Schlenk flask is charged with acetylacetone (315 mmol) and ethanol (32.3 mL).[\[8\]](#)
- The solution is sparged with N₂ for 1 hour.[\[8\]](#)
- In a N₂-filled glovebox, the solution is transferred to a glass jar, and RuCl₂[(R)-BINAP] (0.1 mol%) is added.[\[8\]](#)
- The glass jar is placed inside a Parr bomb, which is then sealed and removed from the glovebox.[\[8\]](#)
- The bomb is purged with H₂ and then pressurized to 1100 psi.[\[8\]](#)
- The reaction is stirred in an oil bath at 30 °C for 6 days.[\[8\]](#)
- After releasing the pressure, the reaction mixture is concentrated in vacuo.[\[8\]](#)
- The product is purified by distillation under reduced pressure.[\[8\]](#)

Simplified Catalytic Cycle for Noyori Asymmetric Hydrogenation



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Simplified catalytic cycle for Noyori hydrogenation.

Transfer Hydrogenation

Transfer hydrogenation offers a practical alternative to using high-pressure hydrogen gas by employing readily available hydrogen donors like isopropanol or formic acid.^{[10][11]} Ruthenium complexes are highly effective catalysts for this transformation.

Application Note:

Ruthenium-catalyzed transfer hydrogenation is a versatile method for the reduction of ketones and imines.^[12] The reaction is typically performed in the hydrogen donor as the solvent, often with a base as a co-catalyst. The proposed mechanism involves the formation of a ruthenium hydride species which then transfers hydrogen to the substrate.^[12]

Quantitative Data for Transfer Hydrogenation of Ketones:

Substrate	Catalyst System	Base	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Acetophenone	[(p-cymene)RuCl ₂] ₂ / 2,2'-bibenzimidazole	Cs ₂ CO ₃	2-propanol	130	12	95	[12]
2-Methylacetophenone	[(p-cymene)RuCl ₂] ₂ / 2,2'-bibenzimidazole	Cs ₂ CO ₃	2-propanol	130	12	92	[12]
4-Chloroacetophenone	[(p-cymene)RuCl ₂] ₂ / 2,2'-bibenzimidazole	Cs ₂ CO ₃	2-propanol	130	12	93	[12]
4-Bromoacetophenone	[(p-cymene)RuCl ₂] ₂ / 2,2'-bibenzimidazole	Cs ₂ CO ₃	2-propanol	130	12	90	[12]
2-Acetonaphthone	[(p-cymene)RuCl ₂] ₂ / 2,2'-bibenzimidazole	Cs ₂ CO ₃	2-propanol	130	12	90	[12]

Experimental Protocol: Transfer Hydrogenation of Acetophenone

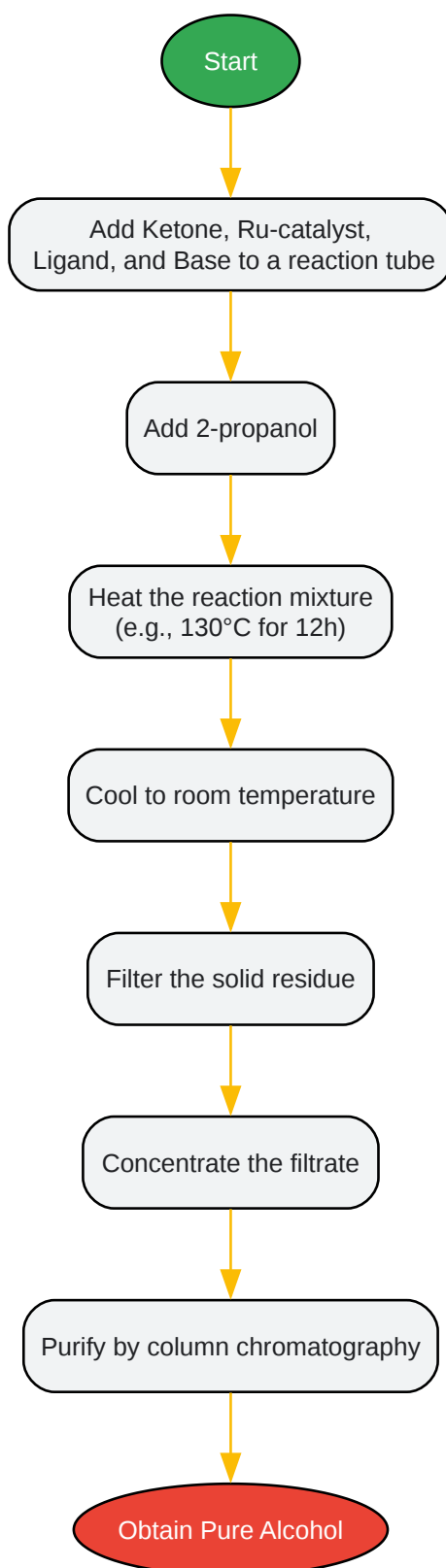
Materials:

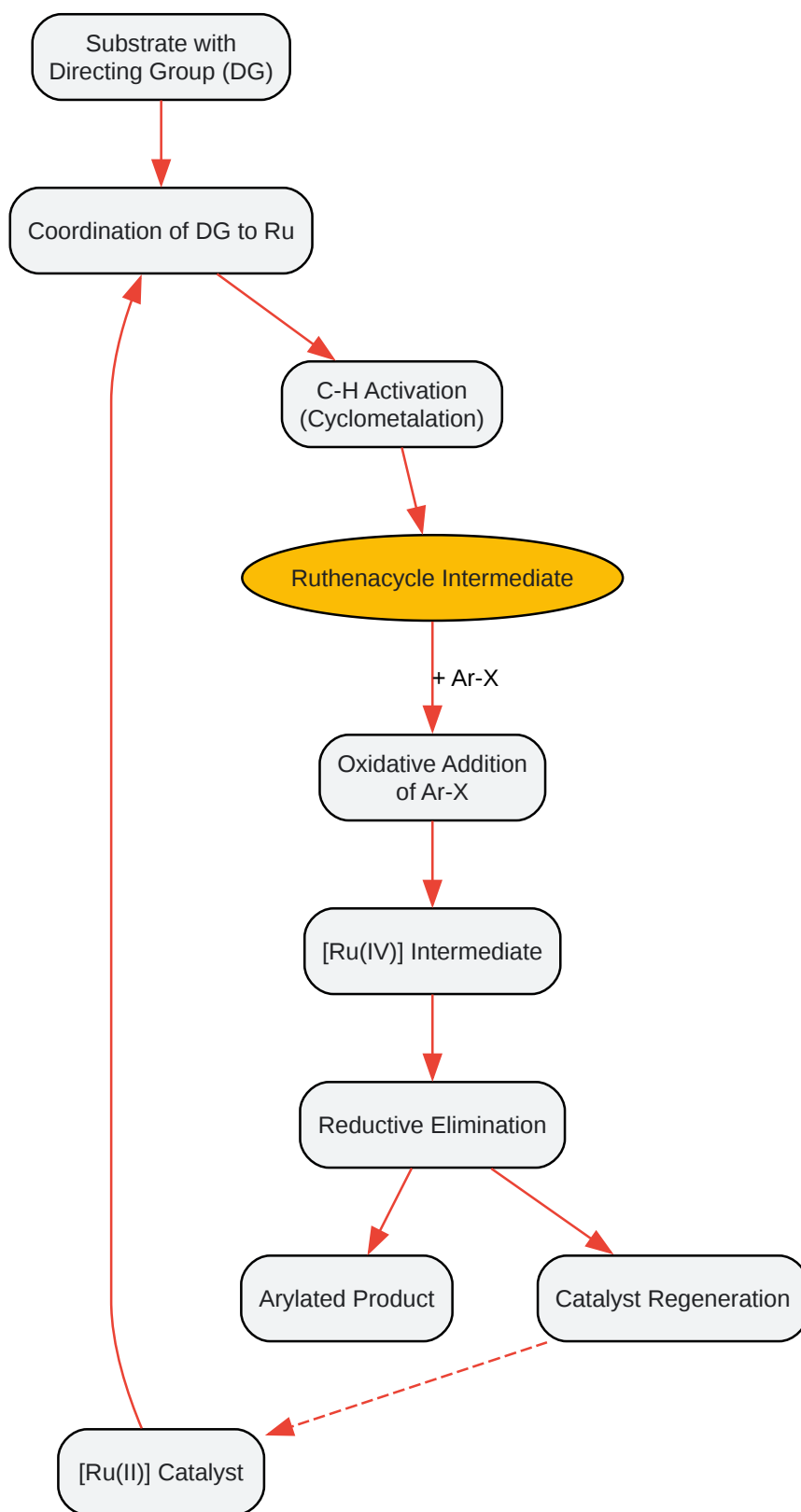
- [(p-cymene)RuCl₂]₂
- 2,2'-bibenzimidazole
- Acetophenone
- Cesium carbonate (Cs₂CO₃)
- 2-propanol
- Standard laboratory glassware

Procedure:

- To a 25 mL tube, add the ketone (1 mmol), [(p-cymene)RuCl₂]₂ (6.1 mg, 1 mol%), 2,2'-bibenzimidazole (4.6 mg, 2 mol%), and Cs₂CO₃ (97.8 mg, 0.3 mmol).[\[12\]](#)
- Add 2-propanol (3 mL) to the tube.[\[12\]](#)
- Heat the mixture at 130 °C for 12 hours.[\[12\]](#)
- Cool the reaction mixture to room temperature.[\[12\]](#)
- Filter the solids and collect the filtrate.[\[12\]](#)
- Concentrate the filtrate under reduced pressure.[\[12\]](#)
- Purify the crude product by column chromatography (hexanes/ethyl acetate) to obtain the pure alcohol.[\[12\]](#)

Experimental Workflow for Ruthenium-Catalyzed Transfer Hydrogenation





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